

Comparative Analysis of REPIN1 Orthologs: A Guide for Researchers

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An In-depth Examination of Replication Initiator 1 (**REPIN**1) Across Species, Focusing on its Biophysical Properties, Expression, and Functional Roles in Cellular Metabolism.

This guide provides a comprehensive comparative analysis of **REPIN1** orthologs for researchers, scientists, and drug development professionals. **REPIN1**, also known as Replication Initiator 1, is a zinc finger protein that plays a crucial role in DNA replication and the regulation of gene expression, particularly in pathways associated with lipid metabolism.[1][2] Understanding the similarities and differences between **REPIN1** orthologs is essential for elucidating its precise mechanisms of action and for the development of targeted therapeutics.

Biophysical and Biochemical Properties of REPIN1 Orthologs

REPIN1 is characterized by its sequence-specific double-stranded DNA-binding activity, preferentially recognizing ATT-rich and T-rich sequences.[3] This interaction is fundamental to its role in the initiation of DNA replication. While comprehensive comparative studies on the biophysical properties of **REPIN1** orthologs are limited, the available data on human, mouse, and rat **REPIN1** provide valuable insights.



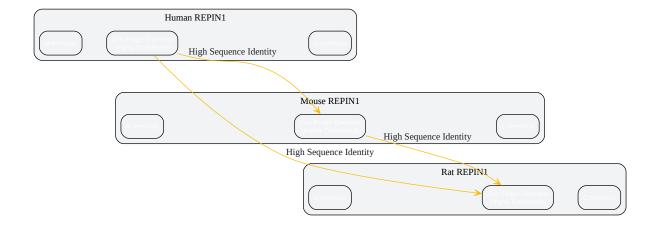
Property	Human (Homo sapiens)	Mouse (Mus musculus)	Rat (Rattus norvegicus)
UniProt Accession	Q9BWE0	Q5U4E2	Q6AYC8
Sequence Length (amino acids)	567	567	567
Molecular Weight (kDa)	64.7	64.6	64.6
Isoelectric Point (pl)	8.53	8.58	8.59
Known DNA Binding Motif	C2H2-type zinc fingers	C2H2-type zinc fingers	C2H2-type zinc fingers
Reported DNA Binding Affinity (Kd)	Data not available	Data not available	Data not available

Table 1: Comparison of the biophysical and biochemical properties of human, mouse, and rat **REPIN1** orthologs. Data is sourced from UniProt and sequence analysis tools.

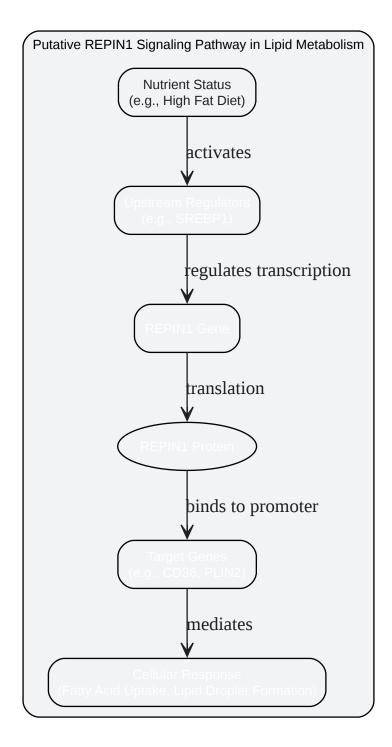
Comparative Sequence Analysis of REPIN1 Orthologs

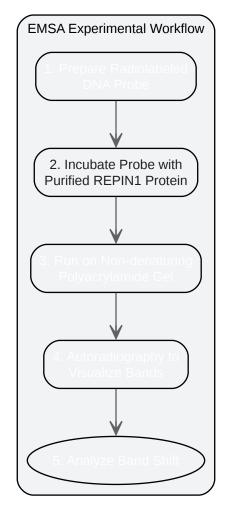
To visualize the degree of conservation and identify key functional domains across species, a multiple sequence alignment of human, mouse, and rat **REPIN1** protein sequences was performed.



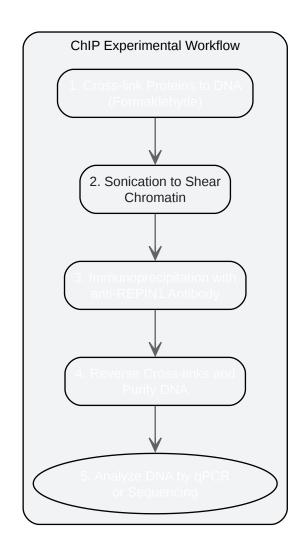












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